

4-Hydroxy-3,5-diisopropylbenzoic Acid

molecular weight and formula

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Compound of Interest

Compound Name: 4-Hydroxy-3,5-diisopropylbenzoic Acid

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An In-Depth Technical Guide to **4-Hydroxy-3,5-diisopropylbenzoic Acid**

Introduction

4-Hydroxy-3,5-diisopropylbenzoic acid is a substituted aromatic organic compound of significant interest in the pharmaceutical and chemical industries.^[1] Classified as both a phenol and a carboxylic acid, its unique structure, featuring bulky isopropyl groups flanking a hydroxyl group, dictates its chemical reactivity and utility.^[2] This compound is most notably recognized as a critical precursor in the synthesis of 2,6-diisopropylphenol, widely known as Propofol, a powerful intravenous anesthetic agent.^{[2][3]} Its role as a synthetic intermediate allows for a controlled manufacturing process that minimizes the formation of undesirable isomers, making it a cornerstone in the production of high-purity active pharmaceutical ingredients (APIs).^{[2][4]} Beyond its role in anesthetic production, it serves as an intermediate in the synthesis of agrochemicals and dyestuffs and is explored in research for its antioxidant properties.^{[1][5]} This guide provides a comprehensive technical overview of its properties, synthesis, analysis, and applications for researchers and drug development professionals.

Physicochemical Properties and Characterization

The physical and chemical identity of **4-Hydroxy-3,5-diisopropylbenzoic Acid** is well-defined, providing a foundation for its application and analysis. It typically presents as a white to off-white crystalline solid or powder.^{[1][5]}

Key Properties Summary

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₈ O ₃	[1][5][6][7][8]
Molecular Weight	222.28 g/mol	[2][5][6][7][8]
Monoisotopic Mass	222.1256 Da	[2][5]
IUPAC Name	4-hydroxy-3,5-di(isopropylbenzoic acid)	[5][6][8]
CAS Number	13423-73-9	[5][6][7]
Appearance	White to off-white powder/crystalline solid	[1][5]
Boiling Point	343.5 ± 42.0 °C at 760 mmHg	[5][9]
Density	1.1 ± 0.1 g/cm ³	[5][9]
Flash Point	175.7 ± 24.4 °C	[5][9]
Solubility	Soluble in organic solvents; limited in water	[5]

Molecular Structure and Spectroscopic Profile

The structure of **4-Hydroxy-3,5-diisopropylbenzoic acid** consists of a central benzene ring substituted with a carboxylic acid group, a hydroxyl group at the para-position (position 4), and two isopropyl groups at the ortho-positions relative to the hydroxyl group (positions 3 and 5).^[2] This arrangement, particularly the bulky isopropyl groups, creates significant steric hindrance, which influences the molecule's reactivity, for instance, by protecting the hydroxyl group.

Spectroscopic analysis is fundamental to confirming the identity and purity of the compound:^[2]

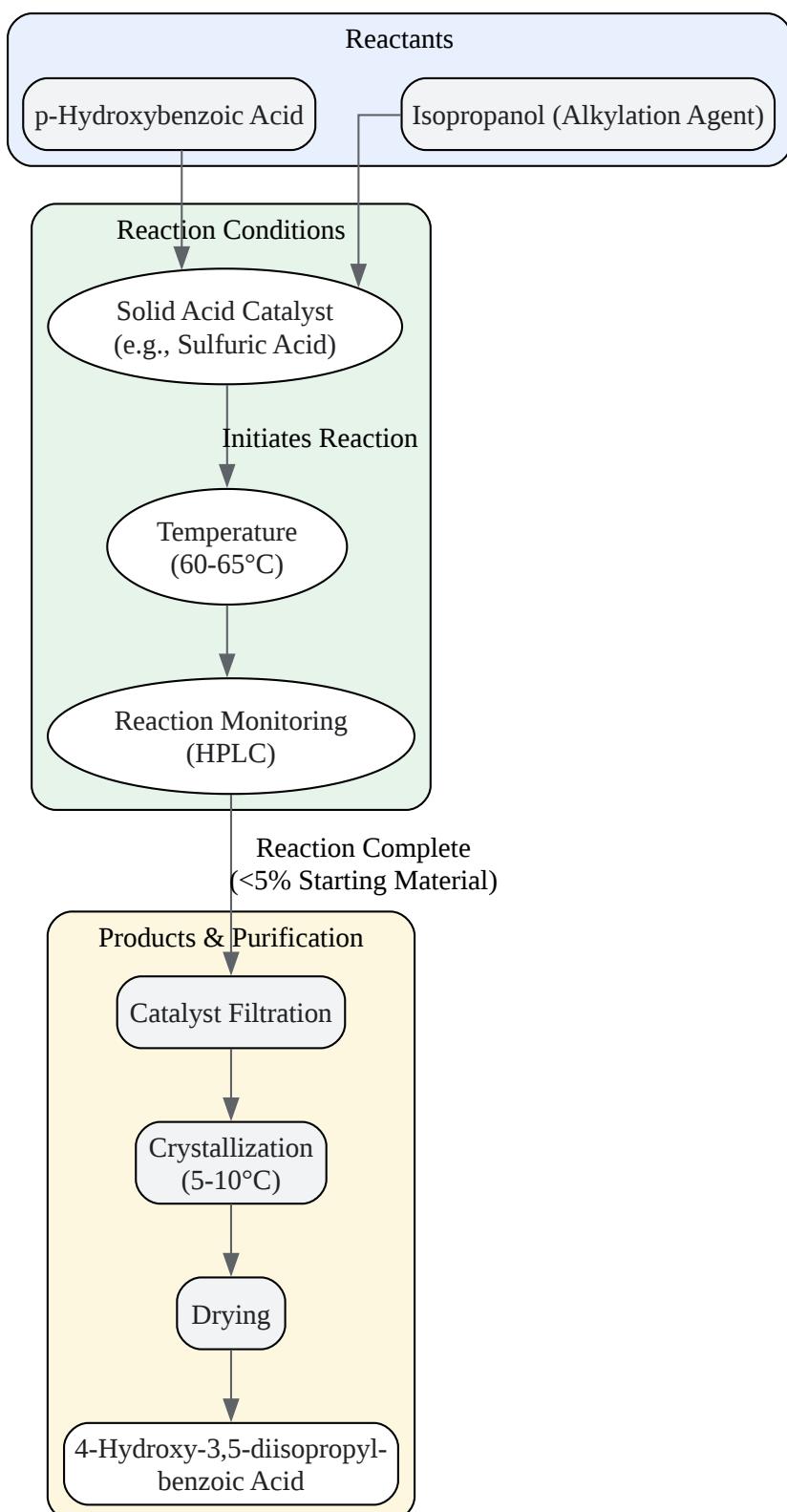
- **Mass Spectrometry (MS):** In mass spectrometry, the compound will exhibit a molecular ion peak (M⁺) corresponding to its molecular weight. High-resolution mass spectrometry (HRMS) can precisely confirm the elemental composition (C₁₃H₁₈O₃).^[2] Common fragmentation patterns for aromatic carboxylic acids include the loss of a hydroxyl radical (•OH) or the entire carboxyl group (•COOH).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton spectrum would be expected to show distinct signals for the aromatic protons (singlet), the methine proton of the isopropyl groups (septet), the methyl protons of the isopropyl groups (doublet), and the acidic protons of the hydroxyl and carboxylic acid groups (broad singlets, exchangeable with D_2O).
 - ^{13}C NMR: The carbon spectrum will show characteristic peaks for the carboxyl carbon, the aromatic carbons (including those bearing the substituents), and the methine and methyl carbons of the isopropyl groups.
- Infrared (IR) Spectroscopy: The IR spectrum provides clear evidence of the key functional groups. A broad absorption band is expected for the O-H stretch of the hydrogen-bonded carboxylic acid, typically around $2500\text{-}3300\text{ cm}^{-1}$. A sharp, strong peak for the carbonyl ($\text{C}=\text{O}$) stretch of the carboxylic acid will appear around 1700 cm^{-1} . Additionally, a distinct O-H stretch for the phenolic hydroxyl group will be visible around $3200\text{-}3600\text{ cm}^{-1}$.

Synthesis and Manufacturing

The primary industrial synthesis of **4-Hydroxy-3,5-diisopropylbenzoic acid** is achieved through the Friedel-Crafts alkylation of p-hydroxybenzoic acid.^[5] This method is favored because starting with the carboxylated ring directs the alkylation to the positions ortho to the activating hydroxyl group and prevents undesired substitution at the para position, which is already blocked.^{[2][4]}

Synthetic Workflow: Friedel-Crafts Alkylation

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Caption: Workflow for the synthesis of **4-Hydroxy-3,5-diisopropylbenzoic Acid**.

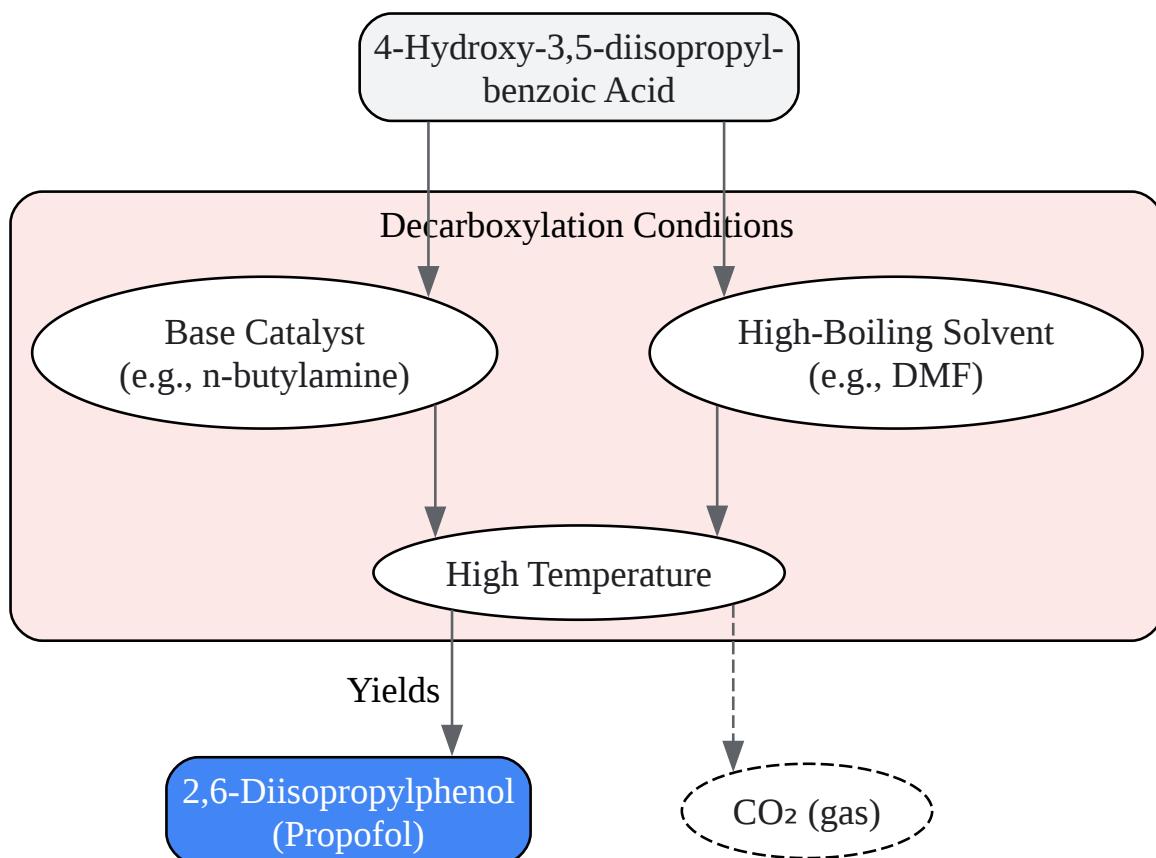
Detailed Synthesis Protocol (Friedel-Crafts Alkylation)

This protocol is a representative methodology based on common industrial practices.[\[4\]](#)[\[10\]](#)

- Charging the Reactor: In a suitable reactor, charge p-hydroxybenzoic acid, isopropanol (acting as both solvent and alkylating agent), and a solid acid catalyst (e.g., sulfuric acid).[\[10\]](#)
- Reaction Execution: Heat the stirred mixture to a temperature between 60-65°C.[\[4\]](#) The reaction can also be facilitated by alternative energy sources like ultrasound to enhance reaction rates.
- Monitoring: Track the reaction's progress using HPLC. The reaction is considered complete when the concentration of the starting material, p-hydroxybenzoic acid, drops below a set threshold (e.g., <5%).[\[10\]](#)
- Catalyst Removal: Once complete, cool the reaction mixture and remove the solid acid catalyst by filtration. The catalyst can often be recovered and reused.[\[10\]](#)
- Crystallization: Cool the filtrate to approximately 5-10°C and hold for 6-10 hours to induce crystallization of the product.[\[10\]](#)
- Isolation and Drying: Isolate the crystalline product by filtration. Wash the crystals with an appropriate solvent mixture to remove residual impurities.
- Drying: Dry the final product under vacuum at 50-60°C for approximately 6 hours to yield **4-hydroxy-3,5-diisopropylbenzoic acid** with high purity.[\[10\]](#)

Key Chemical Reaction: Decarboxylation to Propofol

The most significant application of **4-hydroxy-3,5-diisopropylbenzoic acid** is its conversion to Propofol through decarboxylation.[\[2\]](#) This reaction involves the removal of the carboxylic acid group as carbon dioxide, a critical transformation in pharmaceutical manufacturing.[\[2\]](#)[\[3\]](#)



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Caption: Decarboxylation of the title compound to produce Propofol.

Experimental Protocol (Decarboxylation)

This protocol is adapted from continuous-flow synthesis studies, which offer enhanced control and efficiency.[3]

- Solution Preparation: Prepare a solution of **4-hydroxy-3,5-diisopropylbenzoic acid** in a high-boiling solvent such as N,N-Dimethylformamide (DMF).
- Addition of Base: Add a suitable base, such as n-butylamine, to the solution. The base acts as a catalyst for the decarboxylation.[3]
- Flow Reaction: Pump the reaction mixture through a heated continuous flow reactor (e.g., a stainless-steel coil reactor). The temperature is typically elevated to drive the reaction.

- Workup: The output from the reactor is subjected to an extractive workup to separate the product from the solvent and base.
- Purification: The crude product is purified, often by filtration over silica gel, to yield high-purity 2,6-diisopropylphenol (Propofol).[3]

Purity, Impurities, and Quality Control

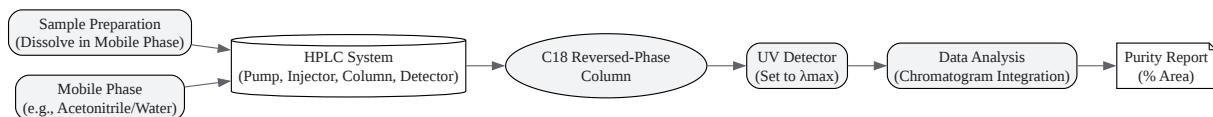
For pharmaceutical applications, especially in the synthesis of an API like Propofol, controlling impurities is paramount. The synthesis of **4-hydroxy-3,5-diisopropylbenzoic acid** can generate several process-related impurities.[4]

Common Impurities:

- Mono-alkylated Impurity: 4-hydroxy-3-(propan-2-yl)benzoic acid.
- Ether Impurity: 3,5-di(propan-2-yl)-4-(propan-2-yloxy)benzoic acid.
- Dimer Impurity: 4,4'-oxydibenzoic acid.

Purification steps, such as washing with specific solvent mixtures and controlled crystallization, are designed to remove these contaminants to ensure the intermediate is substantially pure before the final decarboxylation step.[4]

Analytical QC Workflow (HPLC)



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Caption: Typical HPLC workflow for purity analysis of the title compound.

High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of **4-hydroxy-3,5-diisopropylbenzoic acid** and quantifying impurities.[\[10\]](#)

Typical HPLC Method:

- Column: A C18 reversed-phase column.
- Mobile Phase: A gradient or isocratic mixture of an organic solvent (like acetonitrile) and an aqueous buffer.
- Detection: UV detection at the wavelength of maximum absorbance for the compound.
- Quantification: Purity is typically determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Safety and Handling

4-Hydroxy-3,5-diisopropylbenzoic acid is classified as a hazardous substance requiring careful handling.

- GHS Classification: It is categorized as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[11\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields or goggles, and a lab coat.[\[11\]](#)[\[12\]](#)[\[13\]](#) Work should be conducted in a well-ventilated area or a chemical fume hood.[\[12\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances and sources of ignition.[\[11\]](#)
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.[\[11\]](#)[\[14\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[11\]](#)[\[14\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[[11](#)]
- Ingestion: Do not induce vomiting. Clean mouth with water and seek medical attention.[[13](#)]
[[14](#)]

Conclusion

4-Hydroxy-3,5-diisopropylbenzoic acid is a specialty chemical whose value is intrinsically linked to its role as a high-purity intermediate. Its synthesis via Friedel-Crafts alkylation of p-hydroxybenzoic acid represents a controlled and efficient pathway that is crucial for the pharmaceutical industry. The subsequent decarboxylation to Propofol underscores its importance in modern medicine. A thorough understanding of its synthesis, reaction mechanisms, and analytical control is essential for any scientist or researcher working in drug development and fine chemical manufacturing.

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